

Technical Guide: Certificate of Analysis for 5-Methoxytryptophol-benzene-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Methoxytryptophol-benzene-d4

Cat. No.: B15558695

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Introduction

5-Methoxytryptophol-benzene-d4 (5-MTP-d4) is the deuterated form of 5-Methoxytryptophol (5-MTP), a naturally occurring indoleamine produced in the pineal gland.^[1] As a metabolite of melatonin, it is an important compound in neurobiological and chronobiological research.^{[1][2]} Its levels in plasma exhibit a diurnal pattern, generally inverse to that of melatonin, with concentrations peaking during daylight hours.^{[2][3]} Deuterated analogs like 5-MTP-d4 are critical tools in analytical chemistry, primarily used as internal standards for accurate quantification of the endogenous analyte in complex biological matrices using mass spectrometry-based methods.^{[4][5]}

This technical guide provides a representative Certificate of Analysis (CoA) for **5-Methoxytryptophol-benzene-d4**. The data and methodologies presented are synthesized from typical specifications for deuterated standards and related compounds. Researchers should always refer to the batch-specific CoA provided by their supplier for definitive data.

Compound Information

Parameter	Information
Compound Name	5-Methoxytryptophol-1,1,2,2-d4
Synonyms	5-MTP-d4, 5-MTOH-d4
Molecular Formula	C ₁₁ H ₉ D ₄ NO ₂
Molecular Weight	195.25 g/mol
CAS Number	Not available (Parent CAS: 712-09-4[1][6])
Chemical Structure	(Image of the chemical structure would be placed here)

Analytical Data and Specifications

The following tables summarize the typical quality control specifications for a research-grade batch of **5-Methoxytryptophol-benzene-d4**.

Table 1: Identity and Purity

Test	Specification	Result	Method
Appearance	Off-White to Pale Brown Solid	Conforms	Visual Inspection
¹ H-NMR	Conforms to Structure	Conforms	See Protocol 4.1
Mass Spectrometry (MS)	Conforms to Structure	Conforms	See Protocol 4.2
Chemical Purity (HPLC)	≥98%	99.5% (at 225 nm)	See Protocol 4.3
Isotopic Purity	≥98% Deuterated Forms (d ₁ -d ₄)	98.9%	See Protocol 4.2
Deuterium Incorporation	≥99% d ₄	d ₀ =0.1%, d ₁ =0.2%, d ₂ =0.3%, d ₃ =1.5%, d ₄ =97.9%	See Protocol 4.2

Table 2: Physical and Chemical Properties

Property	Value	Source
UV Maximum (λ_{max})	224, 277 nm (in Ethanol)	[1][7]
Solubility	Soluble in Ethanol, DMSO, DMF	[1][7]
Storage Conditions	-20°C	[7]

Experimental Protocols

Detailed methodologies for the key analytical tests are provided below.

Proton Nuclear Magnetic Resonance (^1H -NMR)

- Objective: To confirm the chemical structure of the compound.
- Instrument: 600 MHz NMR Spectrometer.
- Solvent: Methanol- d_4 (CD_3OD).
- Procedure: A small amount of the sample is dissolved in the deuterated solvent. The spectrum is acquired and compared against the expected chemical shifts and splitting patterns for 5-Methoxytryptophol, accounting for the absence of signals from the deuterated positions on the benzene ring. Expected shifts for the non-deuterated parent compound in Methanol include ~7.2, 7.0, 6.7, 3.8, 3.6, and 2.9 ppm.[6]

Liquid Chromatography-Mass Spectrometry (LC-MS)

- Objective: To confirm the molecular weight, assess isotopic purity, and determine the level of deuterium incorporation.
- System: High-Resolution Mass Spectrometer (e.g., Q-TOF or Orbitrap) coupled with a UPLC system.
- Ionization Mode: Electrospray Ionization (ESI), Positive.

- Procedure: The sample is introduced into the mass spectrometer via liquid chromatography. A full scan analysis is performed to identify the molecular ion peak corresponding to the deuterated compound ($C_{11}H_9D_4NO_2$). The mass distribution of the isotopic cluster is analyzed to calculate the isotopic purity and the percentage of each deuterated form (d_0 to d_4).

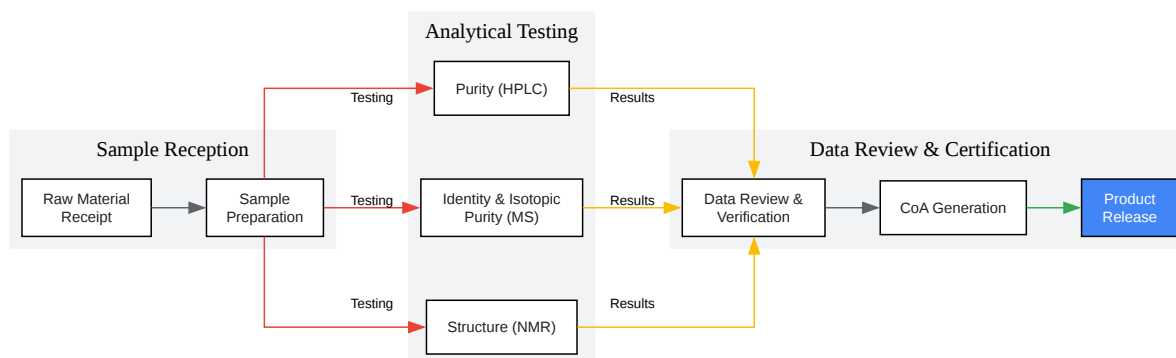
High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the chemical purity of the compound.
- System: HPLC with a UV-Vis Detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase: A gradient of Acetonitrile and Water (with 0.1% Formic Acid).
- Detection: UV detection at 225 nm.
- Procedure: The sample is dissolved in the mobile phase and injected into the HPLC system. The purity is calculated based on the area percentage of the principal peak relative to the total peak area in the chromatogram.

Visualizations

Quality Control Workflow

The following diagram illustrates a standard workflow for the analysis and certification of a deuterated chemical standard.

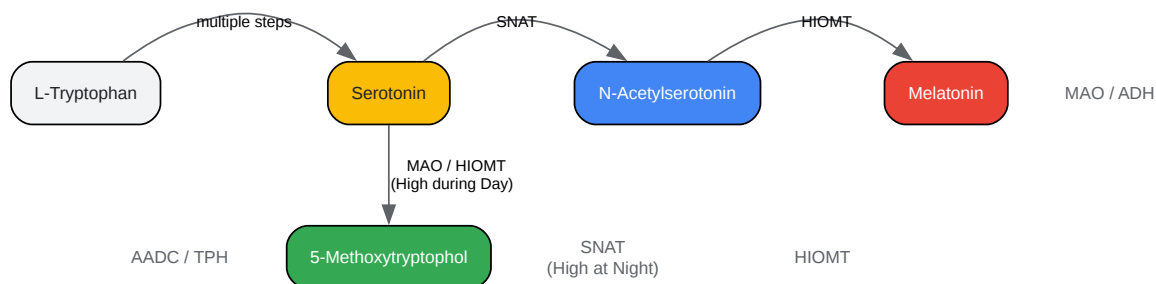


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Diagram 1: A typical workflow for quality control testing and certification.

Biological Pathway of 5-Methoxytryptophol

5-Methoxytryptophol is an integral part of the serotonin and melatonin metabolism pathway, which is primarily active in the pineal gland.



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Diagram 2: Simplified metabolic pathway of Serotonin and Melatonin.

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- To cite this document: BenchChem. [Technical Guide: Certificate of Analysis for 5-Methoxytryptophol-benzene-d₄]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15558695#5-methoxytryptophol-benzene-d4-certificate-of-analysis]

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